

Comprehensive Characterization of N-Benzylanthranilic Acid: From Synthesis Verification to Impurity Profiling

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Compound of Interest

Compound Name: *N-Benzylanthranilic acid*

CAS No.: 6622-55-5

Cat. No.: B141590

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Introduction & Scope

N-Benzylanthranilic acid (NBAA) is a critical intermediate in the synthesis of acridine derivatives (such as acridone) and a structural scaffold for fenamate-class non-steroidal anti-inflammatory drugs (NSAIDs). Its quality is paramount; impurities such as unreacted anthranilic acid or poly-benzylated byproducts can drastically lower yields during subsequent cyclization steps (e.g., polyphosphoric acid-mediated ring closure).

This guide provides a self-validating analytical framework for NBAA. Unlike generic protocols, we focus on the specific chemical behavior of the N-benzyl secondary amine and the ortho-carboxylic acid moiety to ensure robust characterization.

Target Molecule:

- IUPAC Name: 2-(Benzylamino)benzoic acid^[1]^[2]
- CAS: 6622-55-5^[1]^[3]

- Molecular Formula: $C_{14}H_{13}NO_2$
- Molecular Weight: 227.26 g/mol [\[1\]](#)

Structural Confirmation (Spectroscopy)

Nuclear Magnetic Resonance (NMR)

Objective: To definitively distinguish NBAA from its precursor (anthranilic acid) and potential N-benzoyl impurities.

Causality: The diagnostic signal for NBAA is the methylene bridge (

) connecting the aniline nitrogen to the phenyl ring. This signal confirms the success of the reductive amination or substitution reaction.

Protocol:

- Solvent: Dissolve 10 mg of sample in 0.6 mL DMSO-
. (DMSO is preferred over
due to the poor solubility of the zwitterionic amino acid form in non-polar solvents).
- Acquisition: Standard proton () scan, 16 scans minimum.

Key Diagnostic Signals (DMSO-

):

Moiety	Shift (ppm)	Multiplicity	Interpretation
-COOH	12.0 - 13.0	Broad Singlet	Exchangeable carboxylic proton. Disappears with shake.
-NH-	~8.0 - 8.5	Broad Singlet	Secondary amine proton. (Shift varies with concentration).
Ar-H (Anthranilic)	6.5 - 7.9	Multiplets	4 protons. The proton ortho to the amine is typically shielded (upfield).
Ar-H (Benzyl)	7.2 - 7.4	Multiplet	5 protons from the benzyl ring (overlap common).
-CH ₂ -	4.4 - 4.5	Singlet	CRITICAL ID: Confirms Benzyl group attachment.

Validation Check: If the signal at ~4.5 ppm is a doublet, it suggests coupling to the NH proton (slow exchange). If it is absent, the reaction failed. If a signal appears ~165 ppm in

NMR but no CH₂ peak exists, check for N-benzoylanthranilic acid (amide impurity).

Fourier Transform Infrared (FTIR)

Objective: Rapid solid-state identification.

- Sample Prep: KBr pellet or Diamond ATR.
- Key Bands:

- 3300 - 3350 cm^{-1} : N-H stretching (secondary amine). Note: Primary amine doublet of anthranilic acid (3300/3400) should be absent.
- 1660 - 1680 cm^{-1} : C=O stretching (carboxylic acid).
- 1580 & 1520 cm^{-1} : Aromatic ring skeletal vibrations.

Purity & Impurity Profiling (HPLC-UV)

Objective: Quantify NBAA and separate it from Anthranilic Acid (AA) and Benzyl Chloride (BnCl).

Mechanistic Insight: NBAA contains both a basic amine and an acidic carboxyl group (amphoteric). To achieve sharp peak shapes and reproducible retention, the mobile phase pH must suppress the ionization of the carboxylic acid (keeping it neutral/hydrophobic) or fully protonate the amine. An acidic mobile phase (pH ~2.[4]5) is selected to keep the carboxylic acid (

) protonated, maximizing interaction with the C18 stationary phase.

Method Protocol: AN-HPLC-005

Parameter	Condition
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5 μm
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.2)
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Injection Vol	10 μL
Detection	UV @ 280 nm (Isosbestic point region) and 336 nm (Specific to anthranilic core)
Column Temp	30°C

Gradient Profile:

Time (min)	% A (Aqueous)	% B (Organic)	Phase Description
0.0	90	10	Initial equilibration
2.0	90	10	Hold to elute polar salts
15.0	10	90	Ramp to elute NBAA
20.0	10	90	Wash lipophilic impurities (Dibenzyl)
21.0	90	10	Re-equilibration

Expected Retention Order:

- Anthranilic Acid (AA): ~4-6 min (More polar, elutes first).
- **N-Benzylanthranilic Acid (NBAA): ~12-14 min (Target).**
- Dibenzyl/Poly-benzyl impurities: >16 min (Highly lipophilic).

Thermal Analysis (DSC)

Objective: Polymorph screening and purity estimation via melting point depression.

Protocol:

- Instrument: Differential Scanning Calorimeter (DSC).
- Pan: Aluminum, crimped, non-hermetic.
- Ramp: 10°C/min from 40°C to 250°C.
- Nitrogen Purge: 50 mL/min.

Data Interpretation:

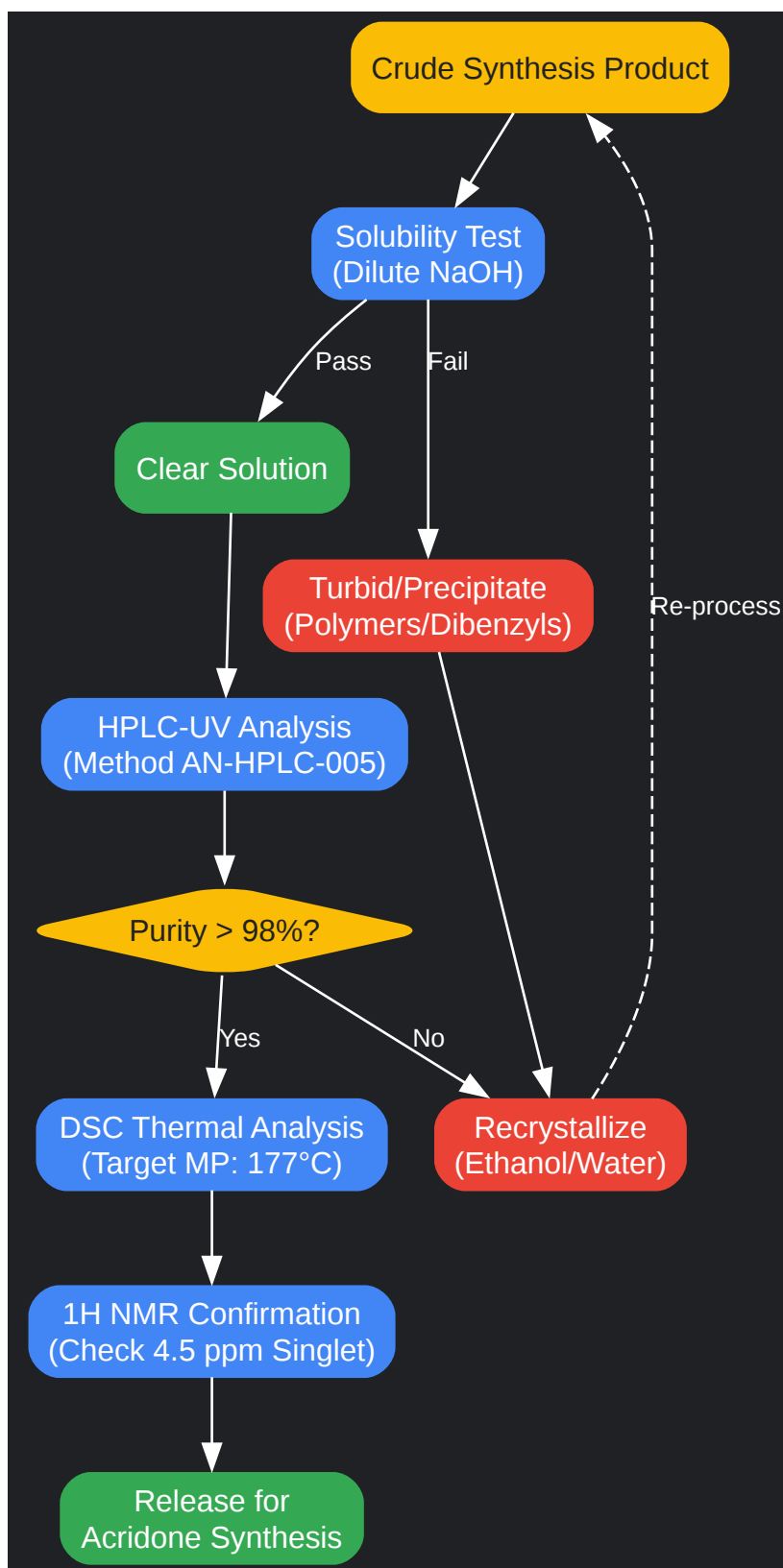
- Sharp Endotherm Onset: 176°C - 179°C.

- Note: A broad peak or an onset <172°C indicates significant contamination (likely unreacted anthranilic acid) or solvent inclusion.

Visualized Workflows

Analytical Decision Tree

This diagram illustrates the logical flow for characterizing a synthesized batch of NBAA.

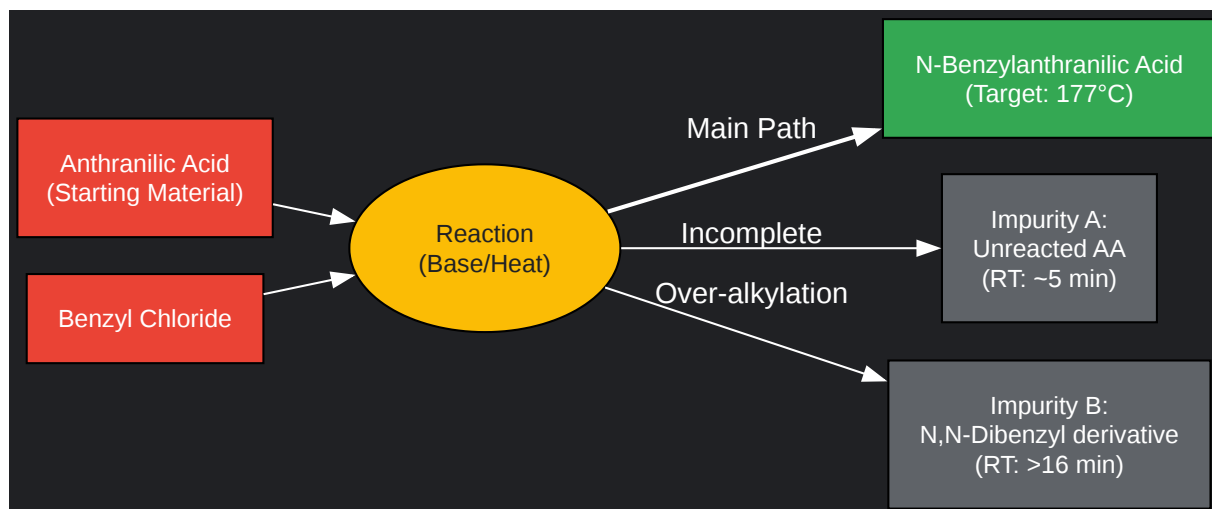


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Caption: Figure 1: Step-by-step analytical decision matrix for NBAA quality control.

Synthesis & Impurity Logic

Understanding the origin of impurities is essential for the analyst.



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Caption: Figure 2: Synthesis pathway highlighting critical impurities detectable by HPLC.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 6622-55-5. Retrieved from [\[Link\]](#)
- Org. Syn. (1939). Synthesis of N-Phenylanthranilic Acid (Analogous Method Reference). Organic Syntheses, Coll. Vol. 2, p.15. Retrieved from [\[Link\]](#)

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Sources

- 1. N-BENZYLANTHRANILIC ACID Four Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. 2-(Benzoylamino)benzoic acid | C₁₄H₁₁NO₃ | CID 68482 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-BENZYLANTHRANILIC ACID | 6622-55-5 [chemicalbook.com]
- 4. benzoyl anthranilic acid, 579-93-1 [thegoodscentcompany.com]
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